

Navigating the Safe Disposal of BMS-199264: A Procedural Guide

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Compound of Interest

Compound Name: BMS-199264

Cat. No.: B12859335

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of investigational compounds like **BMS-199264** is a critical component of laboratory safety and operational integrity. While a specific Safety Data Sheet (SDS) for **BMS-199264** is not publicly available, this guide provides a comprehensive set of procedures for its safe disposal, based on the chemical's structure and general principles for handling chlorinated and sulfonated heterocyclic organic compounds. Adherence to these guidelines, in conjunction with local and institutional regulations, is paramount for ensuring a safe laboratory environment.

Essential Safety and Handling Protocols

Before beginning any disposal process, it is crucial to be equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat. All handling of **BMS-199264**, particularly when in powdered form or when preparing solutions, should be conducted in a certified chemical fume hood to prevent inhalation of any airborne particles.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **BMS-199264** hydrochloride.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ Cl ₂ N ₄ O ₄ S	MedKoo Biosciences[1]
Molecular Weight	567.53 g/mol	MedKoo Biosciences[1]
Solubility in DMSO	80 mg/mL (140.96 mM) (Sonication recommended)	TargetMol[2]
Solubility in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL (5.81 mM) (Sonication recommended)	TargetMol[2]
Short-term Storage	0 - 4°C (days to weeks)	MedKoo Biosciences[1]
Long-term Storage	-20°C (months to years)	MedKoo Biosciences[1]
Shelf Life	>2 years (if stored properly)	MedKoo Biosciences[1]

Step-by-Step Disposal Procedure

The following is a recommended, step-by-step procedure for the proper disposal of **BMS-199264**. This protocol is based on general guidelines for the disposal of chlorinated and sulfonated organic compounds and should be executed by trained personnel.

1. Initial Assessment and Waste Segregation:

- Characterize the Waste: Determine the form of the **BMS-199264** waste (e.g., solid, solution in organic solvent, aqueous solution).
- Segregate Waste Streams: Do not mix **BMS-199264** waste with other chemical waste streams unless compatibility has been confirmed. Halogenated organic waste should be collected separately.

2. Inactivation (for small quantities of aqueous solutions, where permissible):

- Consult Local Regulations: Before attempting any chemical inactivation, verify that this procedure is permitted by your institution and local environmental regulations.

- Oxidation: For trace amounts in aqueous solutions, oxidation using an appropriate agent may be a viable option. However, due to the complex structure of **BMS-199264**, this should only be performed by a qualified chemist who can anticipate potential byproducts.

3. Packaging and Labeling for Disposal:

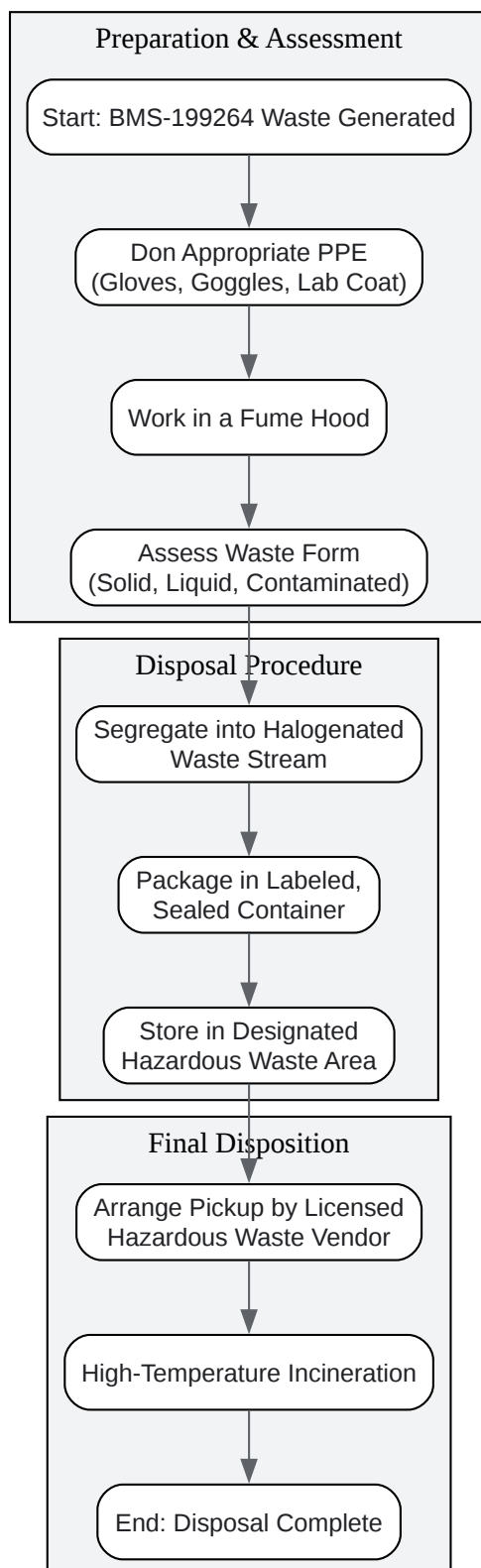
- Solid Waste:
 - Place solid **BMS-199264** waste in a clearly labeled, sealed, and durable container.
 - The label should include the chemical name ("**BMS-199264**"), the approximate quantity, and the hazard class (e.g., "Halogenated Organic Waste").
- Liquid Waste (in organic solvents):
 - Collect in a designated, leak-proof, and clearly labeled container for halogenated organic solvents.
 - The label must identify the contents, including the solvent and "**BMS-199264**," and display the appropriate hazard symbols.
- Contaminated Materials:
 - Any materials that have come into contact with **BMS-199264** (e.g., pipette tips, gloves, bench paper) should be considered contaminated waste.
 - Place these items in a sealed bag or container labeled "Solid Chemical Waste" with the name of the compound.

4. Final Disposal:

- Licensed Waste Disposal Vendor: The primary and recommended method for the disposal of **BMS-199264** is through a licensed hazardous waste disposal company. This ensures that the compound is handled and disposed of in compliance with all environmental regulations.
- Incineration: High-temperature incineration is the preferred method for the destruction of chlorinated organic compounds. This process should be carried out in a facility equipped with appropriate scrubbers to neutralize acidic gases produced during combustion.

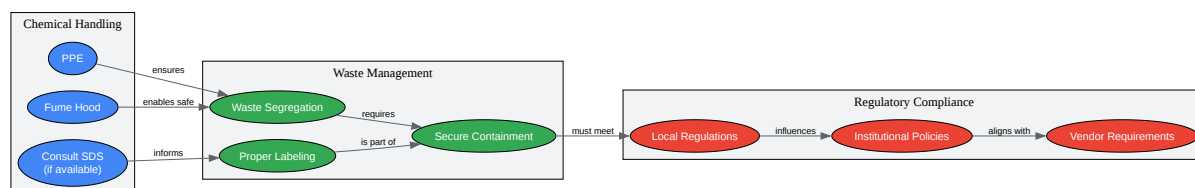
Visualizing the Disposal Workflow and Safety Considerations

To further clarify the procedural flow and the logical relationships of safety measures, the following diagrams have been generated.



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Caption: Disposal workflow for **BMS-199264**.



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Caption: Key safety considerations for **BMS-199264**.

By adhering to these detailed procedures and maintaining a proactive approach to safety, researchers can effectively manage the disposal of **BMS-199264**, thereby upholding the highest standards of laboratory practice and environmental responsibility.

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References

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- 2. BMS-199264 hydrochloride | ATP hydrolase inhibitor | TargetMol [targetmol.com]
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